

# 1-PYRROLIDINO-2-ISOCYANO-ACETAMIDE for the synthesis of $\alpha$ -acyloxy carboxamides

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## Compound of Interest

Compound Name: 1-PYRROLIDINO-2-ISOCYANO-  
ACETAMIDE

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## Application Notes and Protocols for the Synthesis of $\alpha$ -Acyloxy Carboxamides

Topic: Synthesis of  $\alpha$ -Acyloxy Carboxamides via the Passerini Three-Component Reaction

Audience: Researchers, scientists, and drug development professionals.

### Introduction:

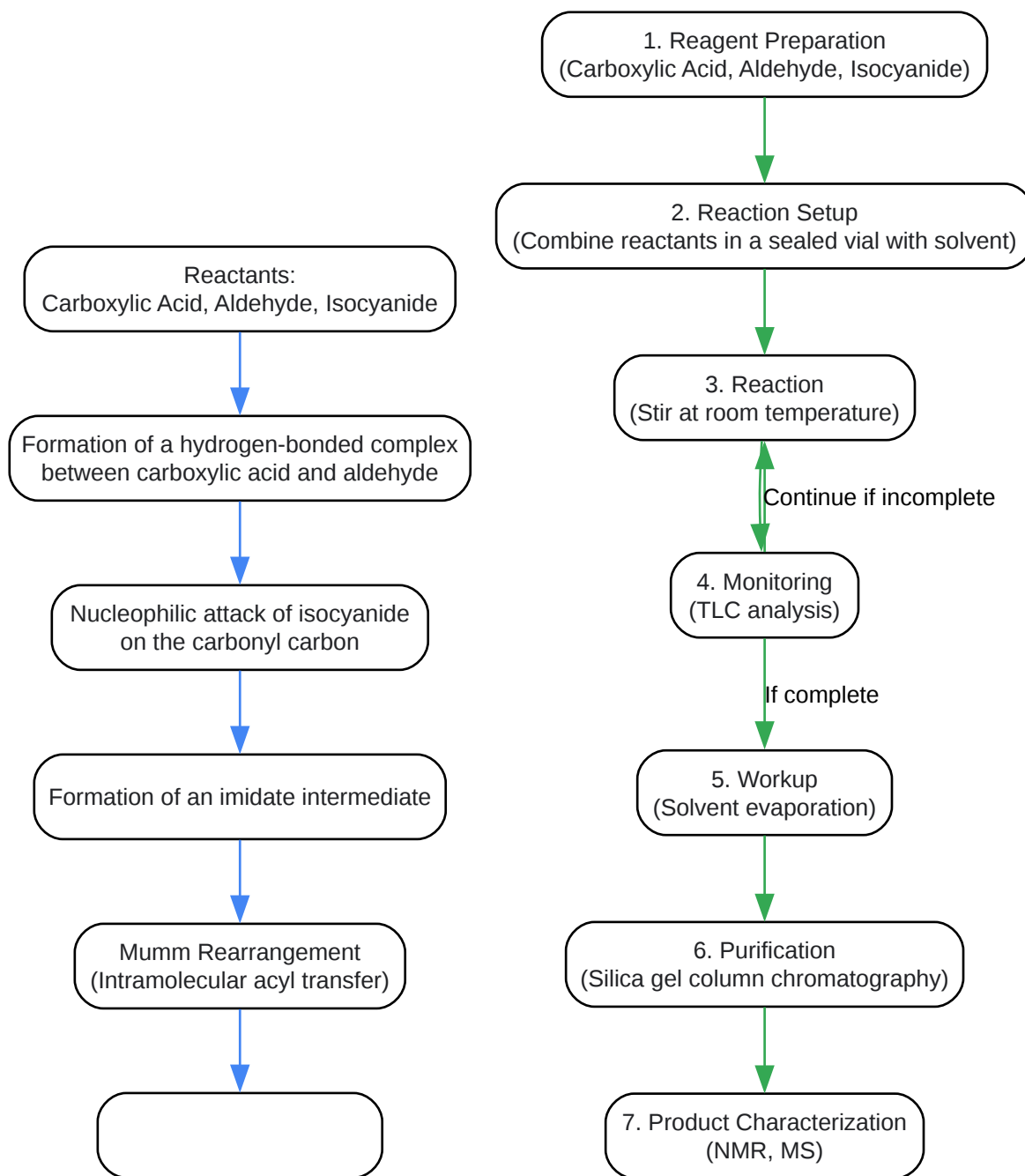
$\alpha$ -Acyloxy carboxamides are a significant class of organic compounds that serve as crucial building blocks in the synthesis of various natural products, peptides, and pharmaceutically active molecules.[1][2] Their versatile structure is of great interest in medicinal chemistry for the development of antitumor and anti-infective agents.[3] The most direct and efficient method for synthesizing these compounds is the Passerini three-component reaction (P-3CR).[4] This multicomponent reaction involves the condensation of a carboxylic acid, a carbonyl compound (aldehyde or ketone), and an isocyanide in a single pot, offering high atom economy and structural diversity.[5][6]

While the specific reactant "1-PYRROLIDINO-2-ISOCYANO-ACETAMIDE" is not prominently documented in the literature, the principles of the Passerini reaction are broadly applicable to a wide range of isocyanide derivatives. This document provides a general protocol and application data for the synthesis of  $\alpha$ -acyloxy carboxamides using the Passerini reaction.

## Reaction Principle

The Passerini reaction is a cornerstone of isocyanide-based multicomponent reactions, first reported by Mario Passerini in 1921.[5][6][7] It is a third-order reaction, being first order in each of the three reactants.[7] The reaction proceeds through the formation of an  $\alpha$ -acyloxy amide by the combination of a carboxylic acid, an aldehyde or ketone, and an isocyanide.[7]

Reaction Scheme:



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## References

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- To cite this document: BenchChem. [1-PYRROLIDINO-2-ISOCYANO-ACETAMIDE for the synthesis of  $\alpha$ -acyloxy carboxamides]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1600159#1-pyrrolidino-2-isocyano-acetamide-for-the-synthesis-of-acyloxy-carboxamides>]

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